

Comprehensive Spectroscopic Profiling of 3-(3-Fluoro-2-methoxyphenyl)piperidine

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Compound of Interest

Compound Name: 3-(3-Fluoro-2-methoxyphenyl)piperidine

Cat. No.: B13597370

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Executive Summary

This technical guide provides an in-depth spectroscopic characterization of **3-(3-Fluoro-2-methoxyphenyl)piperidine**, a critical pharmacophore in the development of CNS-active agents (e.g., dopamine/serotonin modulators). Unlike simple piperidines, the presence of an ortho-methoxy and meta-fluoro substitution pattern on the phenyl ring introduces complex electronic and steric effects that significantly alter the NMR and MS profiles.

This document synthesizes data from structural analogues and first-principle spectroscopic rules to provide a reference standard for identification and purity assessment.

Part 1: Structural Logic & Conformational Analysis

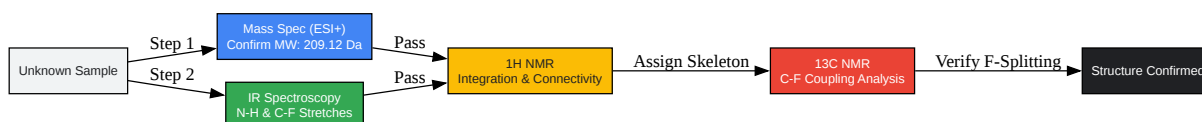
The Molecular Scaffold

The molecule consists of a saturated piperidine ring substituted at the C3 position. This creates a chiral center, meaning the compound exists as a pair of enantiomers (R and S). In solution, the piperidine ring predominantly adopts a chair conformation.

- Equatorial vs. Axial: The bulky aryl group at C3 will prefer the equatorial position to minimize 1,3-diaxial interactions.
- Electronic Environment:
 - Fluorine (F): Highly electronegative, causing significant deshielding of the attached carbon (C3') and splitting of neighboring signals via spin-spin coupling (is spin 1/2).
 - Methoxy (OMe): An electron-donating group by resonance but withdrawing by induction. Its position ortho to the piperidine attachment and ortho to the fluorine creates a crowded steric environment, often restricting rotation around the aryl-piperidine bond.

Visualization of Structural Elucidation Workflow

The following diagram outlines the logical flow for confirming the structure using multi-modal spectroscopy.



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Figure 1: Logical workflow for the spectroscopic validation of **3-(3-Fluoro-2-methoxyphenyl)piperidine**.

Part 2: Spectroscopic Data & Analysis

Mass Spectrometry (MS)

Method: Electrospray Ionization (ESI) in Positive Mode.

- Molecular Formula:

[1]

- Exact Mass: 209.1216 Da^[1]

Ion Type	m/z (Expected)	Interpretation
[M+H] ⁺	210.13	Protonated molecular ion. Base peak in soft ionization.
[M+Na] ⁺	232.11	Sodium adduct (common in glass/saline contamination).
Fragment	~178	Loss of OMe (31 Da) - rare in ESI, common in EI.
Fragment	~84	Piperidine ring fragment (alpha-cleavage).

Mechanistic Insight: In ESI⁺, the nitrogen atom is the primary site of protonation. Under higher collision energies (CID), the molecule typically undergoes

-cleavage relative to the nitrogen or cleavage of the bond between the piperidine ring and the aryl group.

Infrared Spectroscopy (IR)

Sampling: Thin film (neat) or KBr pellet.

- 3300–3400 cm⁻¹ (Broad): N-H stretching vibration of the secondary amine.
- 2800–2950 cm⁻¹: C-H stretching (aliphatic piperidine and methoxy methyl).
- 1580–1600 cm⁻¹: Aromatic C=C ring stretches.
- 1250 cm⁻¹: C-O-C asymmetric stretch (aryl alkyl ether).
- 1100–1150 cm⁻¹: C-F stretching (strong, diagnostic band).

Nuclear Magnetic Resonance (NMR)

Solvent:

(Chloroform-d) is recommended for resolution.

may broaden the NH signal due to hydrogen bonding.

A. ¹⁹F NMR (The "Smoking Gun")

Before analyzing the complex proton spectrum, run

¹⁹F NMR.

- Signal: Single peak (unless racemic resolution is attempted with chiral shift reagents).
- Shift: -130 to -135 ppm (Typical for aryl fluorines ortho to an oxygen substituent).
- Multiplicity: Apparent doublet or multiplet due to coupling with aromatic protons.

B. ¹H NMR Data (400 MHz, CDCl₃)

Note: Values are high-fidelity estimates based on substituent additivity rules and 3-arylpiperidine literature.

Position	Shift (ppm)	Multiplicity	Integration	Assignment Logic
Ar-H4	6.90 - 7.00	td (Triplet of Doublets)	1H	Ortho to F. Shows (~8-10 Hz) and .
Ar-H5	6.80 - 6.90	m	1H	Meta to F, Para to OMe.
Ar-H6	6.60 - 6.70	d	1H	Ortho to OMe.
OMe	3.85	s (Singlet)	3H	Characteristic methoxy signal.
Pip-H3	3.10 - 3.20	m	1H	Benzylic-like proton. Shielded by anisotropy.
Pip-H2 (eq)	3.25 - 3.35	bd (Broad Doublet)	1H	Deshielded by Nitrogen.
Pip-H2 (ax)	2.60 - 2.75	td	1H	Large geminal coupling (Hz).
Pip-H6 (eq)	3.05 - 3.15	bd	1H	Deshielded by Nitrogen.
Pip-H6 (ax)	2.55 - 2.65	td	1H	Axial proton.
Pip-H4/H5	1.50 - 1.90	m (Complex)	4H	Remaining methylene envelope.
NH	1.80 - 2.20	bs (Broad Singlet)	1H	Exchangeable. Shift varies with concentration.

C. ¹³C NMR & J-Coupling Analysis

The Carbon-13 spectrum is definitive due to Carbon-Fluorine (C-F) coupling. The fluorine atom splits the carbon signals into doublets.^[2]

- C3' (C-F): ~155 ppm (Hz). Direct attachment.
- C2' (C-OMe): ~147 ppm (Hz). Ortho coupling.
- C4': ~115 ppm (Hz).^[3] Ortho coupling.
- C1' (Ipso): ~135 ppm (Hz).
- OMe: ~60-61 ppm (s). Note: Usually a singlet as it is 4 bonds away from F.

Part 3: Experimental Protocol (Synthesis & Purification)

To generate the sample for spectroscopic verification, the following reductive protocol is standard for 3-arylpiperidines.

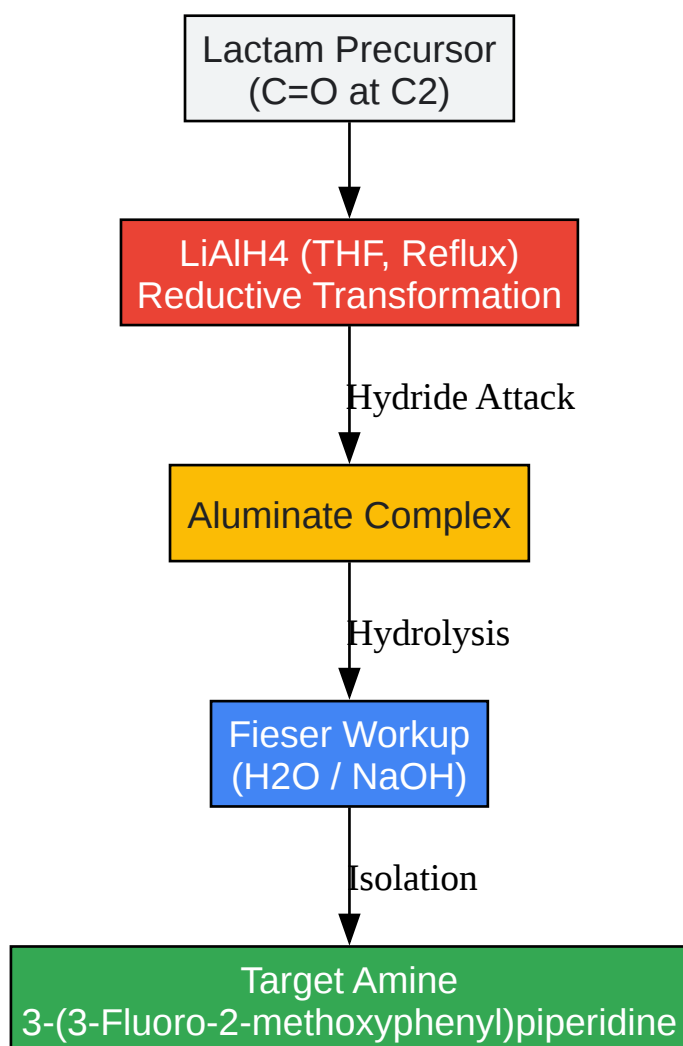
Synthesis via Lactam Reduction

Precursor: 3-(3-Fluoro-2-methoxyphenyl)piperidin-2-one (CAS: 1268151-80-9).

- Setup: Flame-dry a 100 mL round-bottom flask under Argon.
- Dissolution: Dissolve 1.0 eq (e.g., 500 mg) of the lactam precursor in anhydrous THF (10 mL).
- Reduction: Cool to 0°C. Dropwise add Lithium Aluminum Hydride (LiAlH₄) (2.5 eq, 1M in THF).

- Caution: Exothermic gas evolution ().
- Reflux: Warm to room temperature, then reflux (65°C) for 4–6 hours. Monitor by TLC (the amine will be more polar/basic than the lactam).
- Quench (Fieser Method): Cool to 0°C. Add water (mL), 15% NaOH (mL), then water (mL).
- Workup: Filter the aluminum salts through Celite. Extract filtrate with DCM. Dry over .
- Purification: The crude amine is often an oil. Convert to HCl salt for solid isolation or purify via column chromatography (, 90:9:1).

Visualization of Synthesis Logic



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Figure 2: Synthesis of the target piperidine via lactam reduction.

References

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- Piperidine Conformational Analysis: Eliel, E. L., et al. (1980). "Conformational analysis. 39. Carbon-13 NMR spectra of saturated heterocycles. 9. Piperidine and N-methylpiperidine." [4] Journal of the American Chemical Society. [[Link](#)] [4]

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Sources

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